

Personal protective equipment for handling ER degrader 4

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Essential Safety and Handling Guide for ER Degrader 4

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety, handling, and disposal information for **ER degrader 4** (CAS No. 2361114-15-8), a selective and orally active estrogen receptor (ER) degrader. As a potent, biologically active research chemical, adherence to strict safety protocols is essential to ensure personnel safety and prevent environmental contamination. This guide is based on available safety data and best practices for handling potent pharmaceutical compounds.

Immediate Safety and Handling Precautions

ER degrader 4 is classified as a skin and eye irritant[1]. Due to its nature as a Proteolysis-Targeting Chimera (PROTAC), it is designed to be highly potent and biologically active at low concentrations[2][3]. Therefore, all handling of this compound should occur in a controlled laboratory environment by trained personnel.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **ER degrader 4**. The following table summarizes the recommended PPE.



PPE Category	Specification and Recommendations	Rationale
Hand Protection	Double-gloving with chemically resistant nitrile gloves. The outer glove should be changed immediately upon contamination.	Prevents skin contact and absorption. Double-gloving provides an additional layer of protection in case the outer glove is breached[4].
Eye Protection	Chemical safety goggles with side-shields or a full-face shield.	Protects eyes from splashes of solutions containing the compound. Standard safety glasses are not sufficient[1].
Body Protection	A fully buttoned lab coat. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended.	Protects against contamination of personal clothing.
Respiratory Protection	All handling of the solid compound and preparation of stock solutions should be performed in a certified chemical fume hood.	Minimizes the risk of inhaling airborne particles.

Hazard Identification and First Aid

The following table outlines the identified hazards and corresponding first aid measures for **ER** degrader 4.



Hazard	GHS Classification	First Aid Measures
Skin Contact	Skin Irritant (Category 2)	Causes skin irritation (H315). IF ON SKIN: Wash with plenty of soap and water. Take off contaminated clothing and wash before reuse.
Eye Contact	Serious Eye Irritation (Category 2A/2B)	Causes serious eye irritation (H319). Causes eye irritation (H320). IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
Inhalation	Not Classified (Handle with caution)	Move person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
Ingestion	Not Classified (Handle with caution)	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and seek immediate medical attention.

Operational Plan: Handling and Disposal

A systematic approach to handling and disposing of **ER degrader 4** is critical for safety and to maintain the integrity of the compound.

Receiving and Storage

• Inspection: Upon receipt, visually inspect the container for any signs of damage or leaks.



 Storage: Store the compound in a tightly sealed container in a cool, well-ventilated, and designated area, protected from light. The recommended storage temperature is -20°C.

Solution Preparation

- Equilibration: Before opening, allow the vial of solid **ER degrader 4** to equilibrate to room temperature to prevent condensation.
- Weighing: Conduct all weighing of the solid compound inside a chemical fume hood. Use dedicated spatulas and weighing paper.
- Dissolving: Slowly add the solvent (e.g., DMSO) to the solid to avoid splashing. Keep the container covered as much as possible during dissolution.

Disposal Plan

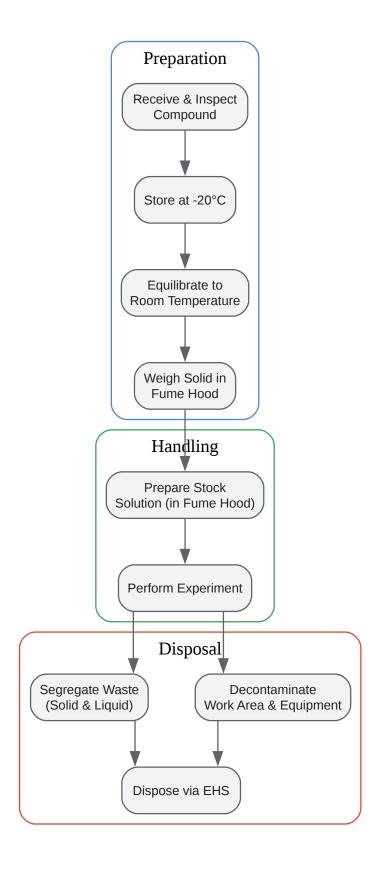
Treat all waste containing **ER degrader 4** as hazardous chemical waste. Adherence to institutional and local regulations for hazardous waste disposal is mandatory.

- Solid Waste: All disposable materials that have come into contact with the compound (e.g., gloves, weighing paper, pipette tips, vials) must be collected in a dedicated, clearly labeled, and sealed hazardous waste container.
- Liquid Waste: Unused stock solutions and other liquid waste should be collected in a sealed, leak-proof hazardous waste container. Do not mix with other chemical waste streams unless compatibility is confirmed.
- Decontamination: Decontaminate all non-disposable equipment and work surfaces that have come into contact with ER degrader 4. Use a suitable decontamination solution (e.g., a strong oxidizing agent followed by a thorough rinse with soap and water).
- Final Disposal: All hazardous waste must be disposed of through your institution's Environmental Health and Safety (EHS) department. Do not pour down the drain or dispose of in regular trash.

Experimental Workflow and Signaling Pathway



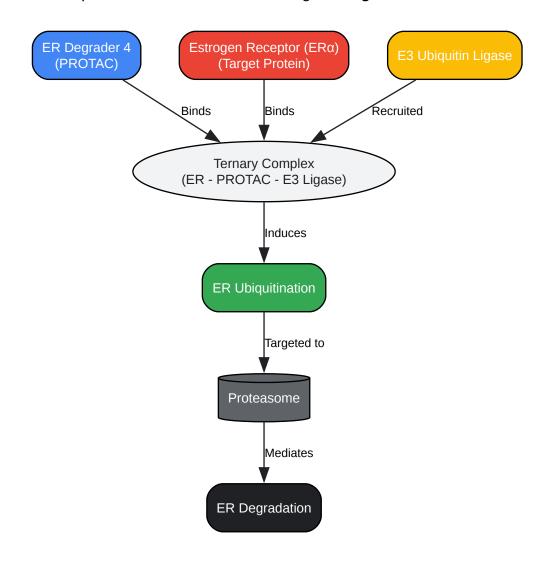
The following diagrams illustrate the general workflow for handling **ER degrader 4** and its mechanism of action.





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Caption: General experimental workflow for handling ER degrader 4.



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Caption: Mechanism of action for PROTAC ER degrader 4.

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